

Clinical Development Status and Available Efficacy Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Osoresnontrine

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Osoresnontrine (BI-409306) was investigated for cognitive impairment in schizophrenia, Alzheimer's disease (AD), and attenuated psychosis syndrome [1]. Development was terminated in 2021/2022; a Phase II trial for schizophrenia was stopped due to COVID-19, and no recent development has been reported for other indications [2] [3].

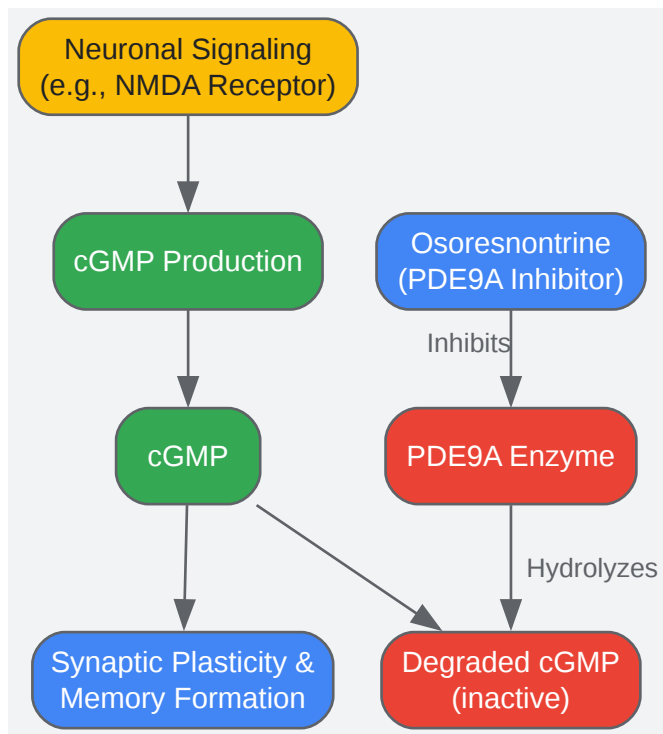
The table below summarizes key clinical trials and available outcomes:

Indication	Highest Phase	Reported Efficacy Outcomes & Status
Schizophrenia (Cognitive Impairment)	Phase II	Trial completed; no statistically significant improvement on primary endpoint (MATRICS Consensus Cognitive Battery) vs. placebo [1].
Alzheimer's Disease (Prodromal & Mild)	Phase II	Trials completed; no significant cognitive improvement vs. placebo on primary endpoints (e.g., ADAS-Cog) [1].
Attenuated Psychosis Syndrome	Phase II	Trial completed; results not fully published; development discontinued [1] [3].

Mechanism of Action and Preclinical Evidence

Osoresnontrine is a selective phosphodiesterase-9A (PDE9A) inhibitor [4] [5]. PDE9A enzyme degrades cyclic guanosine monophosphate (cGMP) in the brain [6] [7]. By inhibiting PDE9A, **Osoresnontrine** increases cGMP levels, which is crucial for synaptic plasticity and memory formation [1].

The diagram below illustrates this signaling pathway:



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Preclinical studies in rodents showed that **Osoresnontrine** increased brain cGMP levels, facilitated synaptic plasticity (enhancing early- and late-phase long-term potentiation in the hippocampus), and improved performance in cognitive tasks assessing working and episodic memory [1].

Insights for Future Research

The termination of **Osoresnontrine** highlights the challenges in treating complex neuropsychiatric disorders. Its lack of efficacy in clinical trials, despite a solid preclinical rationale, suggests several considerations for future research:

- **Target Engagement vs. Clinical Benefit:** While **Osoresnontrine** likely engaged its target (increasing cGMP), this biochemical effect may not be sufficient to translate into measurable cognitive

improvement in patients with established neuropathology [1].

- **Timing of Intervention:** PDE9 inhibition might be more effective in earlier disease stages or for preventive strategies, as investigated in attenuated psychosis syndrome [1].
- **Multi-Target Strategies:** Given the multifactorial nature of diseases like Alzheimer's, future approaches may involve **multitarget-directed ligands (MTDLs)** [6] [7]. Recent research is combining PDE9 inhibition with other beneficial properties, such as antioxidant activity, which may offer synergistic benefits [6] [7].

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